

Broussonin E: In Vitro Dose-Response and Anti-Inflammatory Mechanisms

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Compound of Interest

Compound Name: *Broussonin E*

Cat. No.: *B15605827*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Broussonin E is a phenolic compound isolated from the bark of *Broussonetia kanzinoki*. Recent in vitro studies have highlighted its potential as a potent anti-inflammatory agent. These notes provide a detailed overview of the dose-dependent effects of **Broussonin E** on macrophage activation and the underlying molecular mechanisms. The included protocols and diagrams are intended to guide researchers in designing and executing experiments to further investigate the therapeutic potential of this natural compound.

Quantitative Data Summary

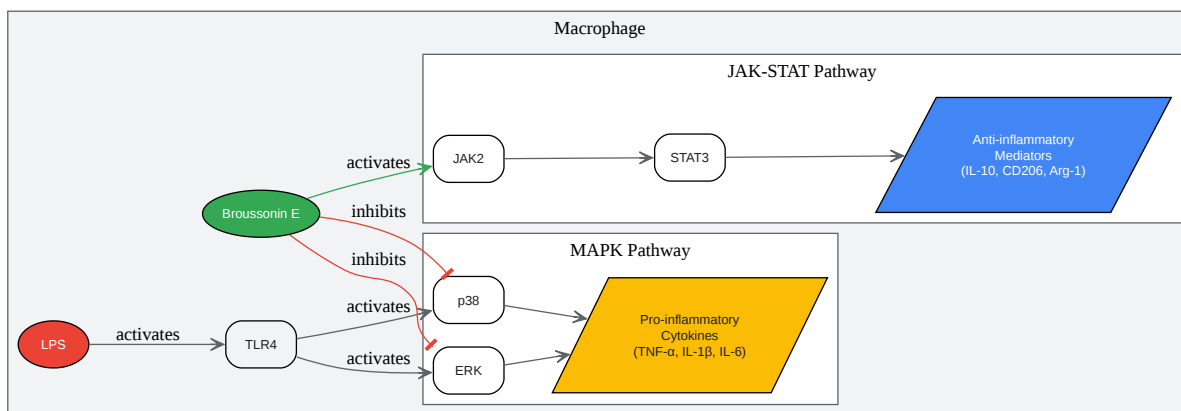
Broussonin E has been shown to dose-dependently inhibit the production of pro-inflammatory cytokines in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells. The following table summarizes the inhibitory effects of **Broussonin E** on Tumor Necrosis Factor-alpha (TNF- α) release.

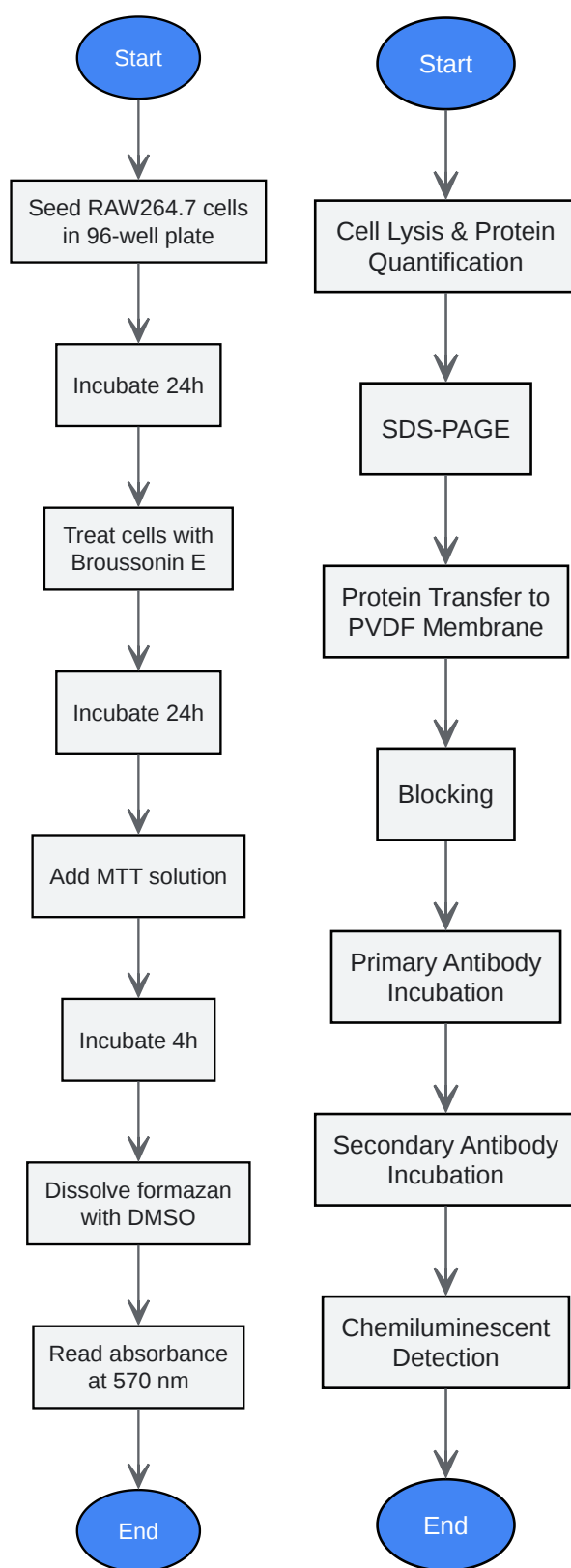
Broussonin E Concentration	Cell Line	Stimulant	Target Analyte	% Inhibition of TNF- α Release (relative to LPS control)	Reference
1.25 μ M	RAW264.7	LPS (1 μ g/mL)	TNF- α	~25%	[1]
2.5 μ M	RAW264.7	LPS (1 μ g/mL)	TNF- α	~50%	[1]
5 μ M	RAW264.7	LPS (1 μ g/mL)	TNF- α	~75%	[1]

Note: The percentage of inhibition is estimated from graphical data presented in the cited literature. For precise IC50 determination, a full dose-response curve and non-linear regression analysis are recommended.

Signaling Pathways

Broussonin E exerts its anti-inflammatory effects by modulating key signaling pathways involved in the macrophage inflammatory response.[\[1\]](#)[\[2\]](#) The compound has been shown to inhibit the Mitogen-Activated Protein Kinase (MAPK) pathway, specifically the phosphorylation of ERK and p38, while simultaneously enhancing the Janus Kinase 2-Signal Transducer and Activator of Transcription 3 (JAK2-STAT3) signaling pathway.[\[1\]](#)





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References

- 1. Broussonin E suppresses LPS-induced inflammatory response in macrophages via inhibiting MAPK pathway and enhancing JAK2-STAT3 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. zjubiolog.zju.edu.cn [zjubiolog.zju.edu.cn]
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